

Technical Procurement & Validation Guide: 2-Ethyl-4-methoxy-3-methylbenzoic Acid

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Compound of Interest

Compound Name: 2-Ethyl-4-methoxy-3-methylbenzoic acid

CAS No.: 1181770-76-2

Cat. No.: B1442406

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CAS: 1181770-76-2 | Molecular Formula: $C_{11}H_{14}O_3$ ^{[1][2]}

Executive Summary & Application Context

2-Ethyl-4-methoxy-3-methylbenzoic acid is a highly specialized aromatic building block utilized primarily in Structure-Activity Relationship (SAR) studies within medicinal chemistry.^[1]^[2] Unlike commodity reagents, this compound is characterized by significant steric congestion due to the contiguous substitution pattern (Ethyl-Methyl-Methoxy) on the benzene ring.^{[1][2]}

Primary Applications:

- **Medicinal Chemistry:** Used as a scaffold to introduce lipophilic bulk and conformational restriction in drug candidates.^{[1][2]}
- **Agrochemical Discovery:** Analogues of this compound class are frequent intermediates in the synthesis of benzoylhydrazine insecticides (e.g., Methoxyfenozide derivatives).^{[1][2]}
- **Material Science:** Precursor for sterically hindered liquid crystals.^{[1][2]}

This guide addresses the critical supply chain bottleneck: the scarcity of bulk suppliers and the high cost of research-grade aliquots.^{[1][2]} It provides a self-validating protocol for verifying the identity of this crowded molecule upon receipt.^{[1][2]}

Market Analysis: Suppliers & Pricing Dynamics

The market for CAS 1181770-76-2 is currently defined by "Make-to-Order" (MTO) dynamics.^[1]
^[2] Few suppliers hold significant inventory (>10g), driving prices up for immediate dispatch.^[1]
^[2]

Supply Tier Classification

Tier	Supplier Type	Typical Purity	Lead Time	Estimated Cost (USD)
Tier 1	Global Catalogs (Sigma/Merck, TRC)	>95%	1-2 Weeks	\$2,800 - \$4,100 / gram (Extrapolated)
Tier 2	Specialty CROs (Apollo Scientific, BLD Pharm)	>95%	2-4 Weeks	\$1,500 - \$2,500 / gram
Tier 3	Bulk Manufacturers (Custom Synthesis)	98%	8-12 Weeks	Inquire (MOQ likely 100g)

Pricing Data Snapshot (Current Market)

- Toronto Research Chemicals (TRC): ~\$285 for 100 mg.^{[1][2]}
- Apollo Scientific: ~
732 for 250 mg.^{[1][2]}
- BLD Pharmatech: Listed as "In Stock" (Pricing varies by region).^{[1][2]}

“

Procurement Strategy: For library synthesis requiring <1g, Tier 2 suppliers offer the best balance of speed and cost.[1][2] For scale-up (>10g), initiate a custom synthesis contract immediately, as spot market prices are prohibitive.[1][2]

Technical Specifications & Structural Validation

The high cost of this reagent demands rigorous Quality Control (QC).[1][2] The following protocol is designed to validate the compound's identity, specifically distinguishing it from its cheaper isomers (e.g., 2-methoxy-3-methylbenzoic acid).

Structural Challenges

The 2-Ethyl and 3-Methyl groups create a "steric lock," potentially restricting rotation of the carboxylic acid group.[1][2] This results in distinct NMR signatures compared to less hindered analogues.[1][2]

Self-Validating QC Protocol (NMR)

Objective: Confirm the presence of the ethyl group and the specific 1,2,3,4-substitution pattern.
[1][2]

Expected ¹H NMR Data (400 MHz, DMSO-d₆):

- δ 12.5-13.0 ppm (1H, br s): Carboxylic acid (-COOH).[1][2]
- δ 7.6-7.8 ppm (1H, d): Aromatic proton at C6 (Ortho to COOH).[1][2]
- δ 6.8-7.0 ppm (1H, d): Aromatic proton at C5 (Ortho to Methoxy).[1][2]
 - Note: The doublet coupling ($J \approx 8.5$ Hz) confirms the ortho relationship of the two remaining aromatic protons.[1][2]
- δ 3.8-3.9 ppm (3H, s): Methoxy group (-OCH₃) at C4.[1][2]

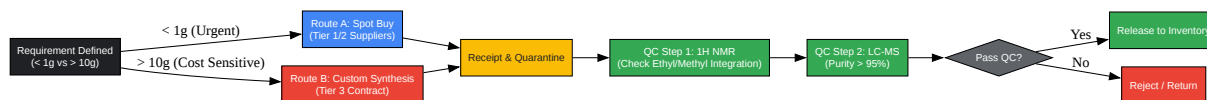
- δ 2.8-3.0 ppm (2H, q): Methylene of Ethyl group ($-\text{CH}_2\text{CH}_3$) at C2.[1][2]
 - Diagnostic: Significant downfield shift due to ortho effect of COOH . [1][2]
- δ 2.1-2.2 ppm (3H, s): Methyl group ($-\text{CH}_3$) at C3.[1][2]
- δ 1.1-1.2 ppm (3H, t): Methyl of Ethyl group ($-\text{CH}_2\text{CH}_3$). [1][2]

QC Comparison Table

Feature	Target Compound (1181770-76-2)	Common Impurity/Isomer	QC Flag
Aromatic Region	2 Protons (AB system)	3 Protons (ABC system)	Reject if >2 Ar-H signals
Aliphatic Region	Distinct Ethyl (q + t) & Methyl (s)	Isopropyl (sept + d) or Propyl	Check integration 2:3:3
LC-MS (ESI-)	$[\text{M}-\text{H}]^- = 193.2$	$[\text{M}-\text{H}]^- = 179.2$ (Demethylated)	Mass shift of 14 Da

Procurement & Validation Workflow

The following diagram outlines the decision logic for sourcing and verifying this compound to minimize project risk.

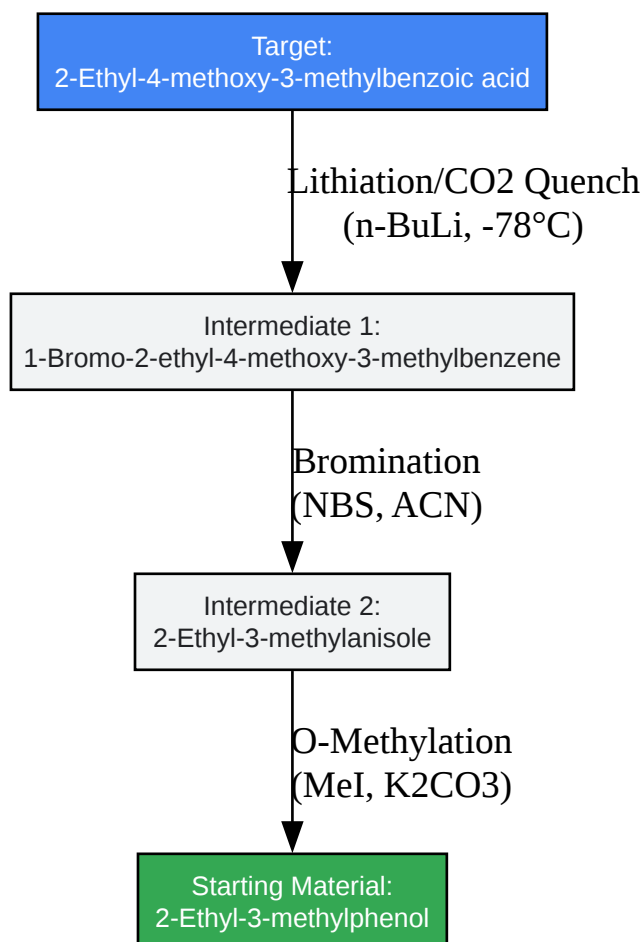


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Figure 1: Strategic procurement and quality assurance workflow for high-value building blocks.

Retrosynthetic Logic (If Supply Fails)

In scenarios where commercial supply is unavailable, the compound can be synthesized from 2-Ethyl-3-methylphenol.[1][2] This route avoids the difficult ortho-lithiation of benzoic acids.[1][2]



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Figure 2: Proposed retrosynthetic pathway utilizing commercially available phenol precursors.

References

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